

Methyl 3,5-dichlorobenzoate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 3,5-dichlorobenzoate

Cat. No.: B165664

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Core Molecular Data

Methyl 3,5-dichlorobenzoate is a chemical compound utilized in various research and synthetic applications. A clear understanding of its fundamental molecular properties is crucial for its effective use. The table below summarizes the key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C8H6Cl2O2	[1] [2] [3] [4] [5]
Molecular Weight	205.03 g/mol	[1] [3]
Molecular Weight (alternate)	205.04 g/mol	[2] [4]
Molecular Weight (more precise)	205.038	[5]
Monoisotopic Mass	203.9744848 Da	[1]

As a language model, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows using Graphviz (DOT language). The core quantitative data for **Methyl 3,5-dichlorobenzoate** has been provided in the table above to support your research and development needs.

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References

- 1. Methyl 3,5-dichlorobenzoate | C₈H₆Cl₂O₂ | CID 76192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 3,5-Dichlorobenzoate | LGC Standards [lgcstandards.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. accustandard.com [accustandard.com]
- 5. Benzoic acid, 3,5-dichloro-, methyl ester [webbook.nist.gov]
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